

Unveiling the Physicochemical Landscape of Dimyristolein: A Technical Guide

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Compound of Interest

Compound Name: *Dimyristolein*

Cat. No.: *B15548706*

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Dimyristolein, a diacylglycerol (DAG), plays a significant role in various biological processes through its function as a second messenger in cellular signaling. A thorough understanding of its physical properties is paramount for its application in research and potential therapeutic development. This technical guide provides a comprehensive overview of the known physical characteristics of 1,3-**Dimyristolein**, outlines detailed experimental protocols for the determination of key physical parameters, and illustrates its role in cellular signaling pathways.

Core Physical Properties of 1,3-Dimyristolein

Precise quantitative data for all physical properties of 1,3-**Dimyristolein** are not readily available in the public domain. However, based on existing information, the following properties have been identified:

Physical Property	Value	Source
Molecular Formula	C31H56O5	N/A
Molecular Weight	508.77 g/mol	N/A
Physical State	Colorless Liquid	N/A
Solubility	Soluble in alcohol, benzene, chloroform, and ether; Insoluble in water.	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A
Refractive Index	Not available	N/A

Experimental Protocols for Physical Property Determination

Due to the limited availability of specific experimental data for **Dimyristolein**, this section provides detailed, generalized protocols for determining the key physical properties of lipids, which are directly applicable to **Dimyristolein**.

Determination of Melting Point (Capillary Tube Method)

Principle: This method involves observing the temperature at which a small, solidified sample of the lipid within a capillary tube transitions from a solid to a liquid state upon slow, controlled heating.

Methodology:

- Sample Preparation:** A small amount of **Dimyristolein** is introduced into a capillary tube, which is then sealed at one end. The sample is solidified by cooling.
- Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath

(e.g., a Thiele tube filled with a high-boiling point oil).

- **Heating:** The heating bath is heated gradually and uniformly. The rate of temperature increase should be slow, typically 1-2°C per minute, as the melting point is approached to ensure accurate determination.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. For small quantities of liquid, a micro-method is often employed.

Methodology:

- **Apparatus Setup:** A small amount of **Dimyristolein** is placed in a small test tube. A capillary tube, sealed at the upper end, is inverted and placed within the test tube containing the sample.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable heating bath.
- **Observation:** As the liquid is heated, air trapped in the capillary tube will bubble out. The heating is continued until a steady stream of bubbles emerges from the capillary. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Principle: Density is the mass per unit volume of a substance. For a liquid like **Dimyristolein**, a pycnometer is commonly used for accurate measurement.

Methodology:

- **Pycnometer Calibration:** A clean, dry pycnometer of a known volume is weighed empty. It is then filled with a reference liquid of known density (e.g., distilled water) at a specific

temperature, and weighed again.

- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **Dimyristolein** at the same temperature. The pycnometer is weighed again.
- **Calculation:** The density of **Dimyristolein** is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample} / \text{Mass of Reference Liquid}) * \text{Density of Reference Liquid}$

Determination of Solubility (Shake-Flask Method)

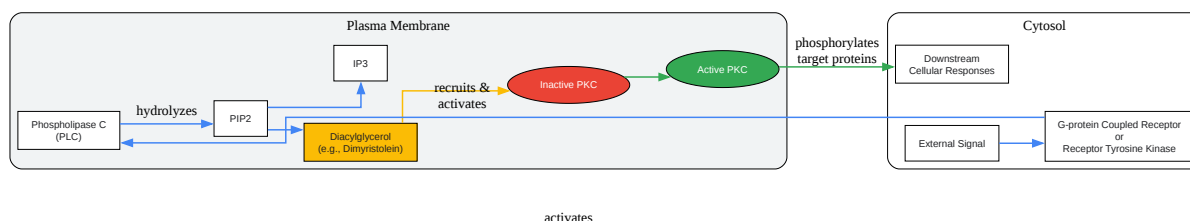
Principle: This method determines the saturation solubility of a compound in a particular solvent by allowing the system to reach equilibrium and then measuring the concentration of the solute in the solvent.

Methodology:

- **Sample Preparation:** An excess amount of **Dimyristolein** is added to a known volume of the solvent (e.g., ethanol, water) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a mechanical shaker) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved solute from the saturated solution.
- **Concentration Analysis:** A sample of the clear, saturated supernatant is carefully removed and its concentration is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or gas chromatography (GC).

Role in Cellular Signaling

Dimyristolein, as a diacylglycerol (DAG), is a critical second messenger in a variety of cellular signaling pathways. One of the most well-characterized roles of DAG is the activation of Protein Kinase C (PKC).



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General Diacylglycerol (DAG) Signaling Pathway.

Upon activation by various extracellular signals, Phospholipase C (PLC) hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid, to generate two second messengers: inositol 1,4,5-trisphosphate (IP3) and DAG. While IP3 diffuses into the cytosol to trigger the release of calcium from intracellular stores, DAG remains in the plasma membrane. Here, **Dimyristolein**, as a DAG, recruits and activates members of the Protein Kinase C (PKC) family of serine/threonine kinases. The activated PKC then phosphorylates a wide range of downstream target proteins, leading to a cascade of cellular responses, including cell proliferation, differentiation, apoptosis, and inflammation. The specific cellular outcome is dependent on the PKC isoform activated and the downstream targets present in the particular cell type.

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